

An In-depth Technical Guide to (R)-5-Bromomethyl-2-pyrrolidinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-5-Bromomethyl-2-pyrrolidinone

Cat. No.: B1282023

[Get Quote](#)

CAS Number: 98612-60-3

This technical guide provides a comprehensive overview of **(R)-5-Bromomethyl-2-pyrrolidinone**, a versatile chiral building block of significant interest to researchers, scientists, and professionals in drug development and medicinal chemistry. This document details its physicochemical properties, safety information, synthetic protocols, and key applications, presenting data in a clear and accessible format.

Physicochemical Properties

(R)-5-Bromomethyl-2-pyrrolidinone is a white to light brown powder.^[1] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₅ H ₈ BrNO	[1][2]
Molecular Weight	178.03 g/mol	[1][2]
Appearance	White to light brown powder	[1]
Melting Point	76 - 80 °C	[1]
Optical Rotation	[α] ²² /D = +34° (c = 0.5 in ethanol)	[1]
Purity	≥ 95.5% (GC)	[1]
Storage Conditions	2 - 8 °C	[1]

Safety and Hazard Information

(R)-5-Bromomethyl-2-pyrrolidinone is classified as harmful if swallowed and causes serious eye irritation. It may also cause an allergic skin reaction.[3] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this compound.[3]

Hazard Statement	Code	Pictogram
Harmful if swallowed	H302	GHS07
May cause an allergic skin reaction	H317	GHS07
Causes serious eye irritation	H319	GHS07

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Synthesis

(R)-5-Bromomethyl-2-pyrrolidinone can be synthesized from its corresponding hydroxyl precursor, (R)-5-(hydroxymethyl)-2-pyrrolidinone. The following is a general experimental protocol adapted from the synthesis of the (S)-enantiomer.

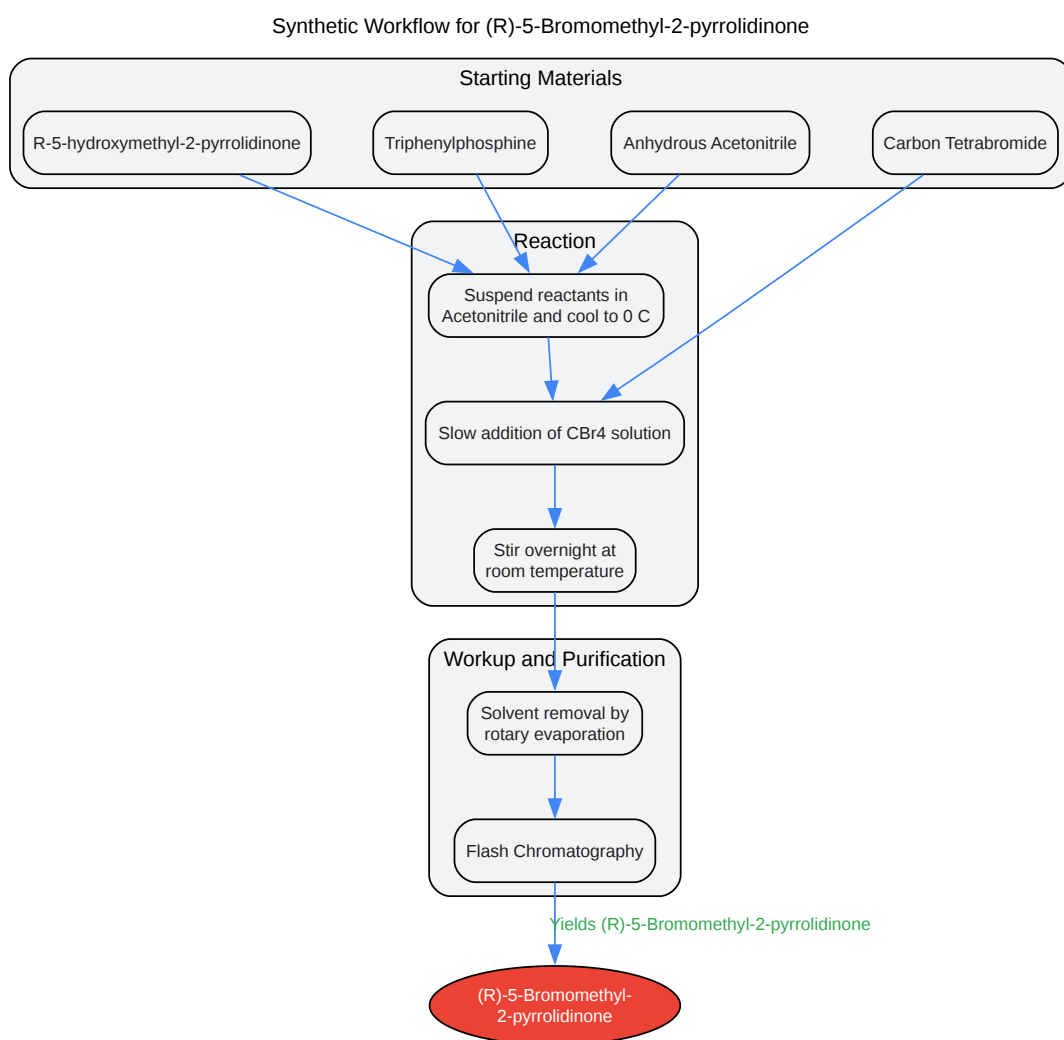
Experimental Protocol: Synthesis of (R)-5-Bromomethyl-2-pyrrolidinone

Materials:

- (R)-5-(hydroxymethyl)-2-pyrrolidinone
- Triphenylphosphine (PPh₃)
- Carbon tetrabromide (CBr₄)
- Anhydrous acetonitrile

Procedure:

- Suspend (R)-5-(hydroxymethyl)-2-pyrrolidinone and triphenylphosphine (1.1 equivalents) in anhydrous acetonitrile in a round-bottom flask equipped with a magnetic stirrer.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of carbon tetrabromide (1.1 equivalents) dissolved in anhydrous acetonitrile to the stirred suspension.
- Allow the reaction mixture to warm to room temperature and stir overnight. The mixture should gradually become a clear solution.
- Upon completion of the reaction (monitored by TLC), remove the solvent by rotary evaporation.
- Purify the residue by flash chromatography to yield **(R)-5-Bromomethyl-2-pyrrolidinone** as a white to light brown solid.



[Click to download full resolution via product page](#)

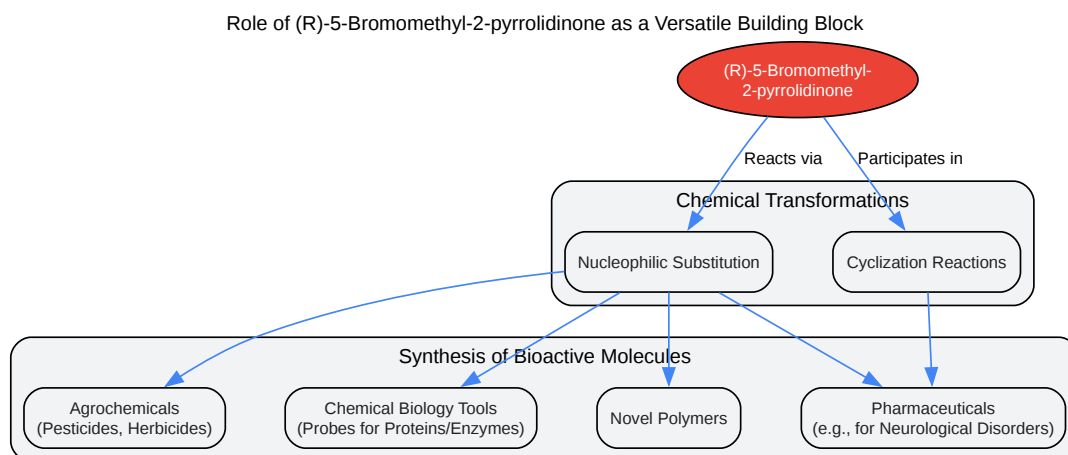
Caption: Synthetic workflow for **(R)-5-Bromomethyl-2-pyrrolidinone**.

Applications in Research and Development

(R)-5-Bromomethyl-2-pyrrolidinone is a highly versatile and valuable chiral intermediate in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.^[1] Its utility stems from the presence of a reactive bromomethyl group on a chiral pyrrolidinone scaffold.

- **Pharmaceutical Synthesis:** This compound is a key building block for creating enantiomerically pure pharmaceuticals.^[1] Its structure is particularly relevant in the synthesis of drugs targeting neurological disorders.^[1]
- **Agrochemicals:** It is also utilized in the development of new agrochemicals, such as pesticides and herbicides.^[1]
- **Polymer Chemistry:** The reactivity of the bromomethyl group makes it a candidate for the synthesis of novel polymers with specific properties.^[1]
- **Chemical Biology:** In chemical biology, it can be used to synthesize probes for studying protein interactions and enzyme mechanisms.^[1]

The reactivity of the bromine atom allows for various chemical transformations, most notably nucleophilic substitution reactions, enabling the introduction of a wide range of functional groups.^[2]



[Click to download full resolution via product page](#)

Caption: Role as a versatile synthetic building block.

Biological Context and Signaling Pathways

While **(R)-5-Bromomethyl-2-pyrrolidinone** itself is primarily an intermediate and not typically a biologically active end-product, the pyrrolidinone core is a well-established pharmacophore found in numerous bioactive compounds.[4] Derivatives of the pyrrolidinone scaffold have been shown to interact with a variety of biological targets. For instance, some pyrrolidine-containing phenols have been investigated for their neuroprotective effects, which are thought to be mediated through the modulation of signaling pathways such as the mitogen-activated protein kinase (MAPK) and nuclear factor-kappa B (NF-κB) pathways.[5] These pathways are crucial in regulating cellular responses to stimuli such as stress and are involved in inflammation and cell survival.[5]

It is important to note that the specific biological activity and the signaling pathways modulated are highly dependent on the nature of the substituents on the pyrrolidinone ring. The primary role of **(R)-5-Bromomethyl-2-pyrrolidinone** is to serve as a chiral scaffold onto which various functionalities can be introduced to create novel molecules with desired biological activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. fishersci.com [fishersci.com]
- 3. capotchem.com [capotchem.com]
- 4. An Efficient and General Synthesis of 5-Substituted Pyrrolidinones [combichemistry.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (R)-5-Bromomethyl-2-pyrrolidinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282023#r-5-bromomethyl-2-pyrrolidinone-cas-number-98612-60-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com